Pefloxacin Mesylate Dihydrate solubility DMSO

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Compound Focus: **Pefloxacin Mesylate Dihydrate**

CAS No.: 149676-40-4
Cat. No.: S538880

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Solubility Data Overview

The table below summarizes the available quantitative solubility data for **Pefloxacin Mesylate Dihydrate**.

Source	Solubility in DMSO	Solubility in Water	Molecular Weight	CAS Number
Selleckchem [1]	9 mg/mL (19.33 mM)	67 mg/mL	465.49 g/mol	149676-40-4
MedChemExpress [2]	12.5 mg/mL (29.11 mM)	≥ 100 mg/mL (232.85 mM)	429.46 g/mol	70458-95-6
TargetMol [3]	4.3 mg/mL (10 mM)	61 mg/mL (142.04 mM)	429.46 g/mol	70458-95-6

Note that the molecular weight and CAS number differ because "Pefloxacin Mesylate" and "**Pefloxacin Mesylate Dihydrate**" are related but distinct chemical entities. The dihydrate form includes two additional water molecules, which increases its molecular weight [1] [4].

Experimental Protocols for Stock Solution Preparation

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Here are detailed methodologies for preparing stock solutions in DMSO, adapted from the supplier instructions.

General Handling Instructions

- **Fresh DMSO**: Use fresh, dry DMSO, as the compound is hygroscopic (absorbs moisture from the air), which can reduce its solubility over time [1] [2].
- **Sonication**: Gentle warming in a sonicating water bath (37°C) is recommended to aid dissolution [3].
- **Clarification**: Ensure the solution is clear and no particulate matter remains before use.

Protocol from Selleckchem [1]

For a 10 mM stock solution in DMSO:

- Calculate the mass of **Pefloxacin Mesylate Dihydrate** needed. For example, to make 1 mL of a 10 mM solution: (10 mM × 0.001 L) × 465.49 g/mol = 4.65 mg of compound.
- Add 4.65 mg of the compound to a volumetric vial.
- Add 1 mL of fresh, dry DMSO to the vial.
- Vortex or gently warm and sonicate until completely dissolved.

Protocol for In Vivo Formulation (from MedChemExpress) [2]

This protocol prepares a homogeneous solution for animal studies using sequential co-solvents.

- Prepare a DMSO master liquid: Dissolve Pefloxacin Mesylate in DMSO to a concentration of 12.5 mg/mL.
- Take 100 µL of the DMSO master liquid.
- Add 400 µL of PEG300 and mix evenly until clear.
- Add 50 µL of Tween-80 and mix evenly until clear.
- Finally, add 450 µL of saline to bring the total volume to 1 mL. The resulting working concentration is 1.25 mg/mL.

Physicochemical Properties and Solubility Context

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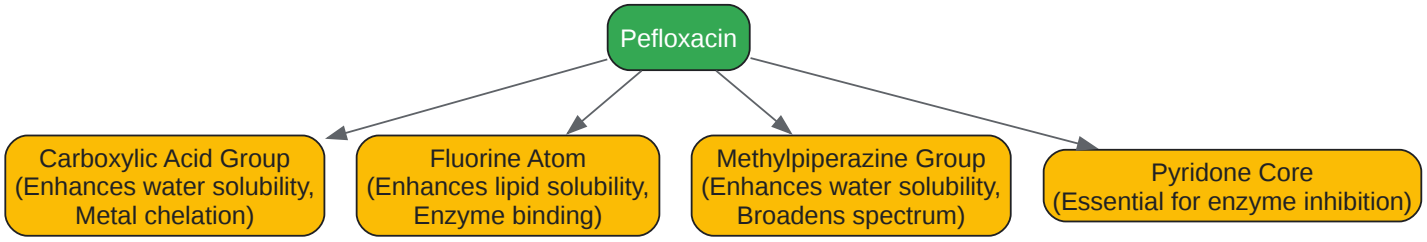
The following diagram illustrates the key molecular features of Pefloxacin that influence its solubility and biological activity.



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Key functional groups influencing Pefloxacin's solubility and activity.

- **Mechanism of Action**: Pefloxacin is a broad-spectrum fluoroquinolone antibiotic. It kills bacteria by inhibiting two essential bacterial enzymes, **DNA gyrase (Topoisomerase II) and Topoisomerase IV**, which are critical for DNA replication and repair [1] [2]. The presence of a **carboxylic acid group** and a **basic methylpiperazine group** in its structure gives it amphoteric properties, meaning it can act as both an acid and a base. This contributes to its good solubility in both aqueous and certain organic solvents [5].
- **Solubility Classification**: According to research on solubility classification, a compound with an aqueous solubility **greater than 0.3 mg/mL** is generally considered to have "high solubility" [6]. The reported aqueous solubility of **Pefloxacin Mesylate Dihydrate** (61-67 mg/mL) far exceeds this threshold, classifying it as a highly soluble compound [1] [3].

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References

1. Pefloxacin Mesylate Dihydrate | Topoisomerase inhibitor [selleckchem.com]

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4. Pefloxacin mesylate dihydrate [go.drugbank.com]

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